

Allyl Butyl Ether: A Comprehensive Technical Overview

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Allyl Butyl Ether (CAS Number: 3739-64-8) is a versatile chemical compound with applications in various fields of chemical synthesis. This document provides an in-depth guide to its properties, synthesis, and characterization, tailored for researchers, scientists, and professionals in drug development.

Core Registry Information

Allyl butyl ether is also known by several synonyms, including 1-(Allyloxy)butane and Butyl allyl ether.[1] It is a colorless liquid at room temperature.[2] Key registry and physicochemical data are summarized in the table below for quick reference.



Identifier	Value	Reference(s)
CAS Number	3739-64-8	[2][3][4][5]
EC Number	223-122-8	[1]
Molecular Formula	C7H14O	[2]
Molecular Weight	114.19 g/mol	[2][3]
Density	0.783 g/mL at 25 °C	
Refractive Index	n20/D 1.406	_
InChI Key	IBTLFDCPAJLATQ- UHFFFAOYSA-N	[3]
Canonical SMILES	CCCCOCC=C	

Synthesis of Allyl Butyl Ether

The most common and effective method for the synthesis of **allyl butyl ether** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. For the preparation of **allyl butyl ether**, this can be achieved by reacting sodium butoxide with allyl bromide. The reaction proceeds via an SN2 mechanism.

Experimental Protocol: Williamson Ether Synthesis

The following protocol is a representative procedure for the synthesis of allyl butyl ether.

Materials:

- Sodium metal
- Anhydrous n-butanol
- Allyl bromide
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution



Anhydrous magnesium sulfate

Procedure:

- Preparation of Sodium Butoxide: In a flame-dried, three-necked round-bottom flask equipped
 with a reflux condenser, a mechanical stirrer, and a dropping funnel, add freshly cut sodium
 metal to an excess of anhydrous n-butanol under an inert atmosphere (e.g., nitrogen or
 argon). The mixture is heated to reflux until all the sodium has reacted to form sodium
 butoxide.
- Reaction with Allyl Bromide: After the formation of sodium butoxide is complete, the excess
 n-butanol is removed by distillation. The resulting sodium butoxide is cooled to room
 temperature and dissolved in anhydrous diethyl ether. Allyl bromide is then added dropwise
 from the dropping funnel to the stirred solution of sodium butoxide at a rate that maintains a
 gentle reflux. After the addition is complete, the reaction mixture is refluxed for an additional
 2-3 hours to ensure the reaction goes to completion.
- Work-up and Purification: The reaction mixture is cooled to room temperature and quenched
 by the slow addition of a saturated aqueous ammonium chloride solution. The organic layer
 is separated, and the aqueous layer is extracted with diethyl ether. The combined organic
 layers are washed with water and brine, then dried over anhydrous magnesium sulfate. The
 drying agent is removed by filtration, and the solvent is evaporated under reduced pressure.
 The crude allyl butyl ether is then purified by fractional distillation to yield the final product.

Spectroscopic Data

The structure and purity of the synthesized **allyl butyl ether** can be confirmed by various spectroscopic methods.



Spectroscopic Data	
¹H NMR (CDCl₃)	The spectrum shows characteristic signals for the allyl and butyl groups.
¹³ C NMR (CDCl ₃)	The spectrum displays the expected number of carbon signals corresponding to the structure of allyl butyl ether.
IR (Liquid Film)	The infrared spectrum exhibits characteristic absorption bands for the C-O-C ether linkage and the C=C double bond of the allyl group.[2]
Mass Spectrometry (EI)	The mass spectrum shows a molecular ion peak corresponding to the molecular weight of allyl butyl ether.[2]

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the Williamson ether synthesis of **allyl butyl ether**.

Caption: Williamson Ether Synthesis Workflow for Allyl Butyl Ether.

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